

Experimental setup for reactions involving 2,2-Dimethyl-3-phenylpropanoic acid

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-phenylpropanoic acid

Cat. No.: B183899

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Application Notes and Protocols for 2,2-Dimethyl-3-phenylpropanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for reactions involving **2,2-Dimethyl-3-phenylpropanoic acid**. This versatile carboxylic acid serves as a valuable building block in organic synthesis and medicinal chemistry.[\[1\]](#)[\[2\]](#)[\[3\]](#) The protocols outlined below cover key transformations of this compound, including its synthesis, conversion to amides and esters, and reduction to the corresponding alcohol.

Overview of 2,2-Dimethyl-3-phenylpropanoic Acid

2,2-Dimethyl-3-phenylpropanoic acid is a derivative of propionic acid featuring a phenyl group and two methyl groups at the alpha-position. Its chemical structure prevents enolization and provides steric hindrance, which can be strategically utilized in organic synthesis. It is a key intermediate in the synthesis of various more complex molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties:

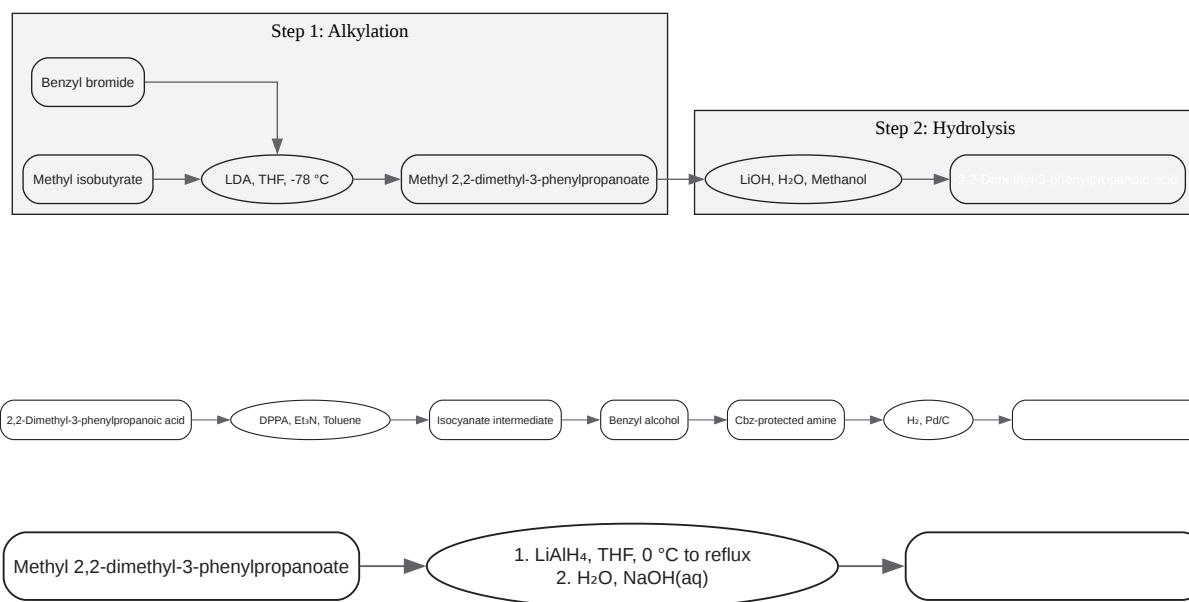
Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol
CAS Number	5669-14-7
Appearance	White solid
Melting Point	70-72 °C[4]

Experimental Protocols

Synthesis of 2,2-Dimethyl-3-phenylpropanoic Acid

A common route to **2,2-Dimethyl-3-phenylpropanoic acid** involves the alkylation of an isobutyrate ester followed by hydrolysis.

Workflow for the Synthesis of 2,2-Dimethyl-3-phenylpropanoic Acid



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